

Application Notes and Protocols: UPLC-MS/MS

Analysis of Geraniin in Rat Plasma

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Compound of Interest

Compound Name: Geraniin (Standard)

Cat. No.: B8072660

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Introduction

Geraniin, a prominent ellagitannin found in various medicinal plants, exhibits a wide range of biological activities, including antiviral, anti-inflammatory, antioxidant, and antihypertensive properties.[1] To facilitate preclinical drug development and pharmacokinetic studies, a robust and sensitive analytical method for the quantification of Geraniin in biological matrices is essential. This document provides a detailed protocol for the analysis of Geraniin in rat plasma using Ultra-Performance Liquid Chromatography coupled with tandem Mass Spectrometry (UPLC-MS/MS). The method is characterized by its high sensitivity, specificity, and rapid analysis time, making it suitable for high-throughput applications in a research and drug development setting.

Experimental Protocols

Materials and Reagents

- Geraniin reference standard (>95% purity)
- Epicatechin (Internal Standard, IS)
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)

- Ethyl acetate (HPLC grade)
- Ascorbic acid
- Acetic acid (glacial)
- Trifluoroacetic acid (TFA)
- Ultrapure water
- Blank rat plasma (with heparin anticoagulant)

Instrumentation

- UPLC System: Waters ACQUITY UPLC or equivalent
- Mass Spectrometer: Waters Quattro Micro or equivalent triple quadrupole mass spectrometer with an electrospray ionization (ESI) source
- Analytical Column: ACQUITY UPLC HSS T3 column (100 mm × 2.1 mm, 1.8 μm)[1]

Preparation of Solutions

- Stock Solutions (1 mg/mL): Dissolve 10.0 mg of Geraniin and Epicatechin (IS) in 10 mL of methanol in separate brown volumetric flasks. Adjust the pH to 5.0 with acetic acid. Store at 4°C.[1]
- Working Standard Solutions: Prepare a series of working standard solutions of Geraniin by serially diluting the stock solution with methanol.[1]
- Calibration Standards and Quality Control (QC) Samples: Prepare calibration standards by spiking blank rat plasma with the appropriate working standard solutions to achieve final concentrations ranging from 0.2 to 200 μg/mL.[1] Prepare QC samples at low, medium, and high concentrations in the same manner.

Sample Preparation

Due to the instability of Geraniin, which contains multiple phenolic hydroxyl groups, immediate stabilization of the plasma sample is critical.

- To 100 μ L of rat plasma in a clean Eppendorf tube, add 10 μ L of a 10% ascorbic acid solution (pH adjusted to 5.0 with acetic acid) and 10 μ L of the IS solution (Epicatechin, 10 μ g/mL).
- Vortex the mixture for 30 seconds and let it stand at room temperature for 2 minutes.
- Add 400 μ L of ethyl acetate and vortex vigorously for 3 minutes for liquid-liquid extraction.
- Centrifuge the sample at 4000 rpm for 10 minutes at 4°C.
- Transfer 350 μ L of the upper ethyl acetate layer to a new tube containing 10 μ L of 20% ascorbic acid solution.
- Repeat the extraction by adding another 400 μ L of ethyl acetate to the remaining plasma, vortexing for 3 minutes, and centrifuging.
- Combine the second 350 μ L of the supernatant with the first extract.
- Evaporate the pooled 700 μ L of supernatant to dryness under a nitrogen stream at 50°C.
- Reconstitute the residue in 100 μ L of a solution containing 50% methanol, water, and 0.01% ascorbic acid. Vortex for 2 minutes.
- Centrifuge at 15,000 \times g for 10 minutes.
- Transfer the supernatant to an autosampler vial for UPLC-MS/MS analysis.

UPLC-MS/MS Conditions

- UPLC Conditions:
 - Mobile Phase A: 0.1% Trifluoroacetic acid in water
 - Mobile Phase B: Acetonitrile
 - Elution Mode: Isocratic elution with 83% A and 17% B
 - Flow Rate: 0.3 mL/min

- Column Temperature: 30°C
- Injection Volume: 5 µL
- Run Time: Approximately 4 minutes. The retention times for Geraniin and the internal standard are expected to be around 1.74 min and 2.18 min, respectively.
- MS/MS Conditions (Proposed):
 - Ionization Mode: Electrospray Ionization (ESI), Negative
 - Scan Mode: Multiple Reaction Monitoring (MRM)
 - MRM Transitions (Proposed):
 - Geraniin: Precursor ion $[M-H]^-$ at m/z 951.1 → Product ion (e.g., m/z 301 from ellagic acid moiety)
 - Epicatechin (IS): Precursor ion $[M-H]^-$ at m/z 289.1 → Product ion (e.g., m/z 245.1)
 - Instrument Parameters: Optimize cone voltage and collision energy for maximum signal intensity for both Geraniin and the internal standard.

Data Presentation

The following tables summarize the quantitative data from the method validation, demonstrating its suitability for pharmacokinetic studies.

Table 1: Calibration Curve and Sensitivity

Parameter	Value
Linearity Range	0.2 - 200 µg/mL
Regression Equation	$Y = 0.01270 \cdot x - 0.008268$
Correlation Coefficient (R^2)	0.9974
Lower Limit of Quantification (LLOQ)	0.2 µg/mL
Limit of Detection (LOD)	0.07 µg/mL

Table 2: Precision and Accuracy

QC Concentration (µg/mL)	Intra-day Precision (RSD %)	Inter-day Precision (RSD %)	Accuracy (%)
Low	4.6 - 8.7	5.1 - 9.8	84.4 - 88.8
Medium	4.6 - 8.7	5.1 - 9.8	84.4 - 88.8
High	4.6 - 8.7	5.1 - 9.8	84.4 - 88.8

Table 3: Recovery and Matrix Effect

Parameter	Geraniin	Internal Standard (Epicatechin)
Extraction Recovery	88.4% - 90.3%	~82.2%
Matrix Effect	84.4% - 87.2%	Not specified

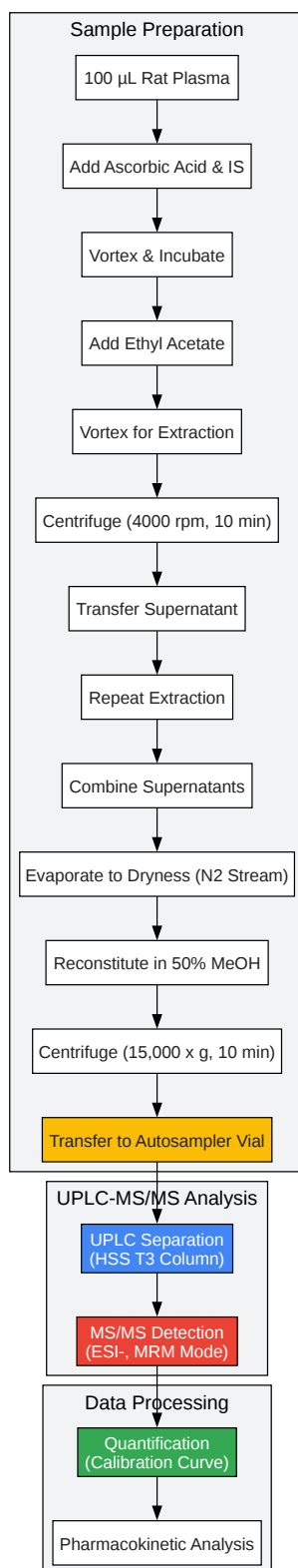
Table 4: Stability of Geraniin in Rat Plasma

Storage Condition	Duration	Stability
Room Temperature	12 hours	Stable
4°C	24 hours	Stable
-20°C	15 days	Stable

Visualizations

Experimental Workflow

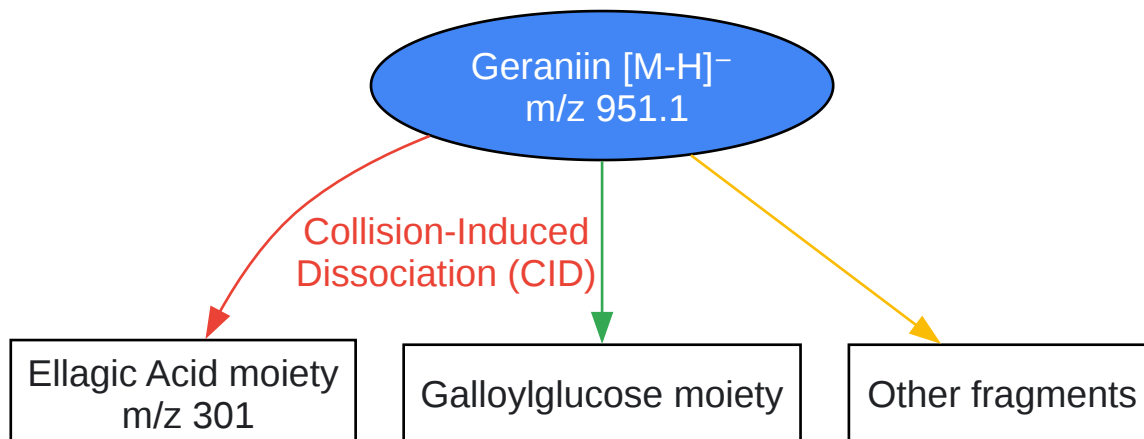
Experimental Workflow for Geraniin Analysis

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Caption: Workflow from plasma sample preparation to final analysis.

Proposed MS/MS Fragmentation of Geraniin

Proposed Fragmentation Pathway of Geraniin [M-H]⁻



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Caption: Proposed fragmentation of the Geraniin precursor ion in MS/MS.

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References

- 1. An UPLC Method for Determination of Geraniin in Rat Plasma and its Application to Pharmacokinetic Studies - PMC [pmc.ncbi.nlm.nih.gov]
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